

Synthesis and mechanism of 1-Chloro-2-methylpropyl propionate

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropyl propionate

Cat. No.: B133828

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An In-depth Technical Guide to the Synthesis and Mechanism of **1-Chloro-2-methylpropyl propionate**

Disclaimer: The synthesis and detailed mechanism for **1-Chloro-2-methylpropyl propionate** are not extensively documented in readily available scientific literature. Therefore, this guide presents a plausible synthetic route and mechanistic pathway based on established principles of organic chemistry and analogous reactions reported in the literature.

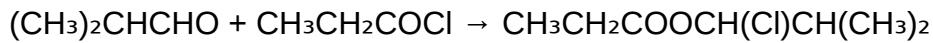
Introduction

1-Chloro-2-methylpropyl propionate is an α -chloroester, a class of compounds recognized for their utility as versatile intermediates in organic synthesis. The presence of both an ester functional group and a reactive chlorine atom on the adjacent carbon allows for a variety of subsequent chemical transformations. This guide provides a comprehensive overview of a proposed synthesis for **1-Chloro-2-methylpropyl propionate**, including a detailed experimental protocol and an in-depth discussion of the reaction mechanism.

Proposed Synthesis Pathway

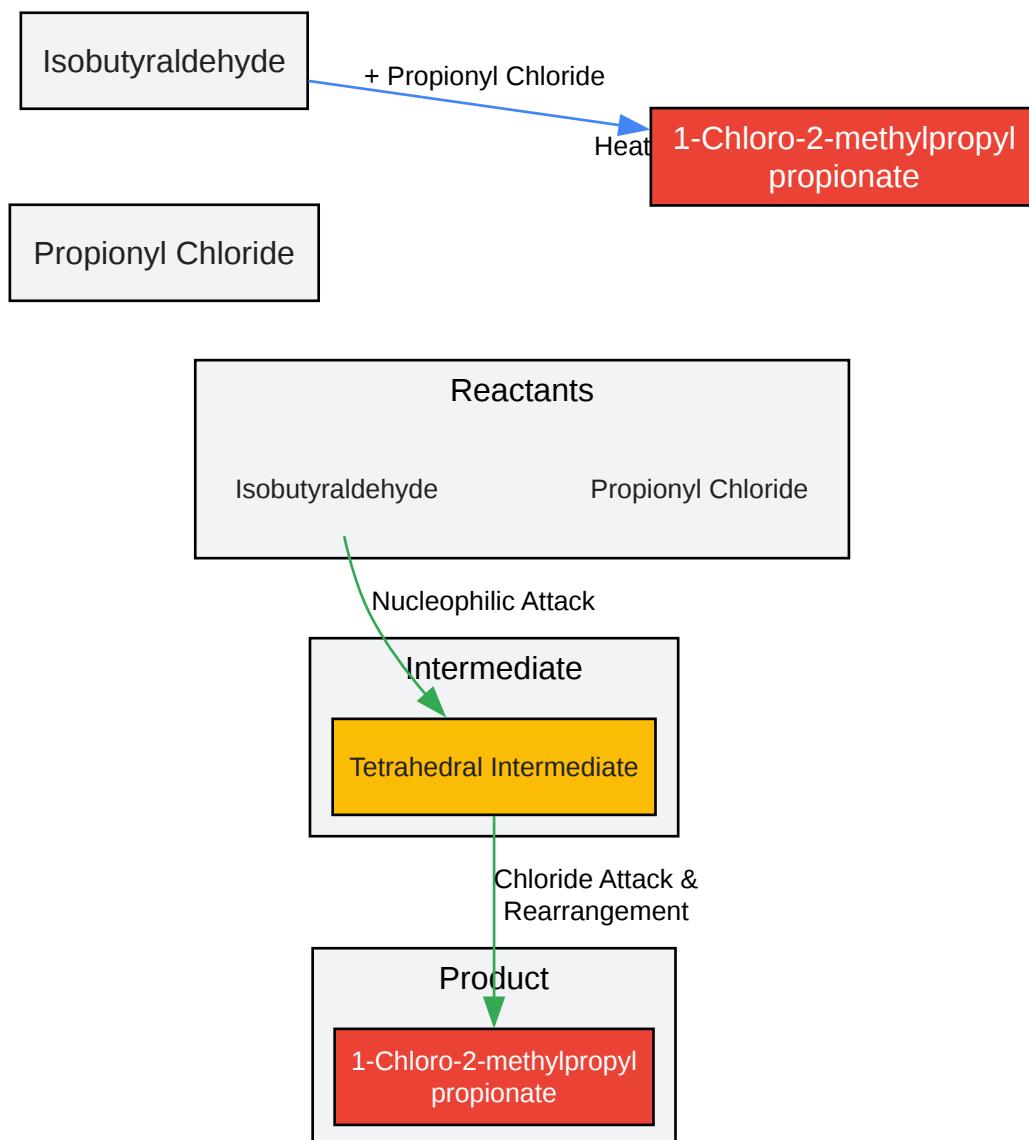
The most direct and plausible method for the synthesis of **1-Chloro-2-methylpropyl propionate** is the reaction between isobutyraldehyde (2-methylpropanal) and propionyl chloride. This reaction is a known transformation where an acid chloride reacts with an aldehyde to form an α -chloroester[1].

Overall Reaction:



Isobutyraldehyde + Propionyl Chloride \rightarrow **1-Chloro-2-methylpropyl propionate**

The reaction typically proceeds without the need for a catalyst and often just requires heating the neat reactants.



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References

- 1. files01.core.ac.uk [files01.core.ac.uk]
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